

Safeguarding Your Laboratory: Proper Disposal of Fluo-8 AM

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Compound of Interest

Compound Name: Fluo-8 AM

Cat. No.: B3026470

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For researchers, scientists, and drug development professionals utilizing **Fluo-8 AM**, a fluorescent calcium indicator, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. Adherence to correct disposal protocols minimizes risks and ensures compliance with regulatory standards.

Immediate Safety and Handling Considerations

Fluo-8 AM is typically supplied as a solid and is soluble in dimethyl sulfoxide (DMSO).[1] While some safety data sheets (SDS) classify **Fluo-8 AM** as not a dangerous substance according to the Globally Harmonized System (GHS), other sources indicate that it may cause skin and eye irritation.[2][3] Therefore, it is prudent to handle this compound with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. Avoid creating dust and prevent the chemical from coming into contact with skin or eyes.[4]

Step-by-Step Disposal Protocol

Given the nature of **Fluo-8 AM** and its common use in laboratories, a multi-step disposal process is recommended. This procedure is based on general best practices for chemical waste and should be adapted to comply with your institution's specific guidelines and local regulations.[2][4][5]

- Segregation of Waste:

- Solid Waste: Collect any unused or expired solid **Fluo-8 AM**, as well as any lab materials heavily contaminated with the solid (e.g., weighing papers, pipette tips), in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste (DMSO Stock Solutions): Unused or waste solutions of **Fluo-8 AM** in DMSO should be collected in a separate, sealed, and clearly labeled waste container for flammable organic solvents.
- Aqueous Solutions: Dilute aqueous solutions containing **Fluo-8 AM** from experiments (e.g., cell culture media) should be collected in a designated aqueous waste container. Do not pour these solutions down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office.^[4] Some guidelines suggest that dilute solutions of non-mutagenic dyes may be eligible for drain disposal, but this must be confirmed locally.^[6]
- Waste Container Labeling: All waste containers must be clearly labeled with the full chemical name ("**Fluo-8 AM**"), the solvent (e.g., "in DMSO"), and the appropriate hazard warnings (e.g., "Caution: Chemical Waste").
- Storage of Waste: Store waste containers in a designated, well-ventilated, and cool secondary containment area away from incompatible materials.^[4]
- Arranging for Disposal: Contact your institution's EHS office to schedule a pickup for the chemical waste. Do not attempt to dispose of the chemical waste through regular trash or sewer systems without prior approval.^[4]

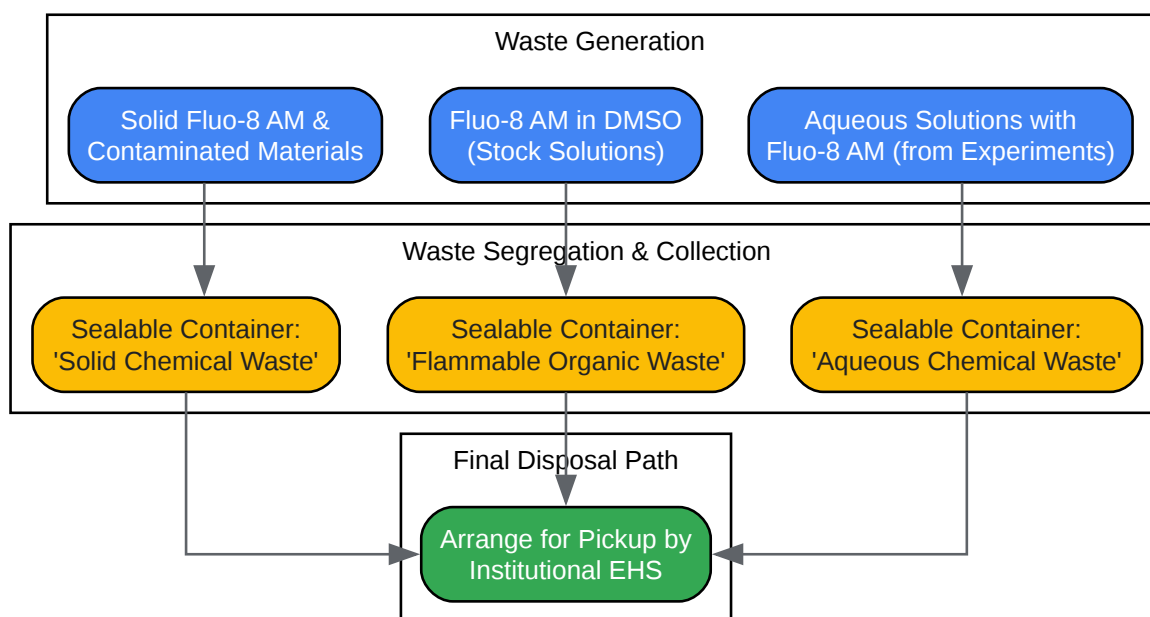
Quantitative Data Summary

For quick reference, the key chemical and physical properties of **Fluo-8 AM** are summarized in the table below.

Property	Value
CAS Number	1345980-40-6[1][7]
Molecular Formula	C50H50N2O23[8]
Molecular Weight	1046.94 g/mol [8]
Form	Solid[8]
Solubility	Soluble in DMSO[1][8]
Excitation Maximum	~490 nm[8]
Emission Maximum	~520 nm[8]
Calcium Kd	~390 nM[1][8]

Disposal Workflow

The logical flow for the proper disposal of **Fluo-8 AM** is illustrated in the diagram below.



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Caption: Workflow for the proper disposal of **Fluo-8 AM** waste streams.

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